

# C.I. Disperse Red 43 CAS number 12217-85-5

## technical data sheet

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### Compound of Interest

Compound Name: C.I. Disperse Red 43

Cat. No.: B1174084

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## In-Depth Technical Guide to C.I. Disperse Red 43

CAS Number: 12217-85-5

This technical guide provides a comprehensive overview of **C.I. Disperse Red 43**, a synthetic dye belonging to the single azo class.<sup>[1]</sup> Intended for researchers, scientists, and drug development professionals, this document consolidates key chemical, physical, and safety data, alongside manufacturing and application insights.

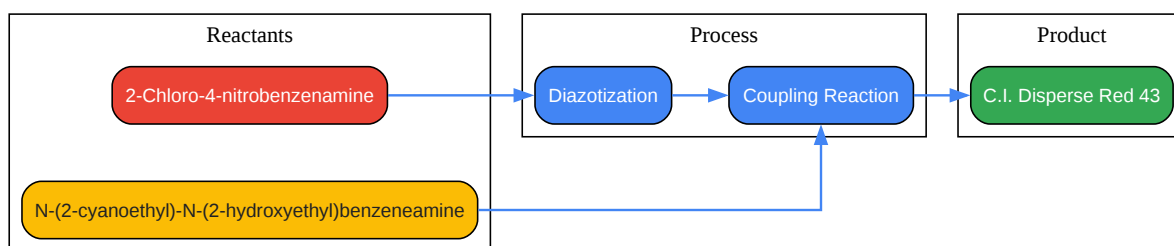
## Chemical and Physical Properties

**C.I. Disperse Red 43** is characterized by its yellow-red to blue-light red hue.<sup>[1]</sup> While specific experimental data on properties like melting and boiling points are not readily available in public literature, its fundamental characteristics are summarized below.

Property	Value	Reference
CAS Number	12217-85-5	<sup>[1]</sup>
Molecular Formula	C <sub>17</sub> H <sub>16</sub> ClN <sub>5</sub> O <sub>3</sub>	<sup>[1]</sup>
Molecular Weight	373.79 g/mol	<sup>[1]</sup>
Chemical Class	Single Azo Dye	<sup>[1]</sup>

## Manufacturing and Synthesis

The synthesis of **C.I. Disperse Red 43** involves a diazo coupling reaction. The process begins with the diazotization of 2-Chloro-4-nitrobenzenamine, which is then coupled with N-(2-cyanoethyl)-N-(2-hydroxyethyl)benzeneamine.[1]



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*Manufacturing process of **C.I. Disperse Red 43**.*

## Applications in Textile Dyeing

**C.I. Disperse Red 43** is primarily utilized in the textile industry for dyeing various synthetic fibers. Its applications include the coloration of polyester, polyamide, acetate, and triacetate fibers, as well as for printing on these materials.[1] It is also used for coloring wool and leather. [1]

## Fastness Properties

The performance of a dye is often evaluated by its fastness to various environmental factors. The fastness ratings for **C.I. Disperse Red 43** according to AATCC and ISO standards are presented below. The ratings are on a scale of 1 to 5, with 5 indicating the highest fastness.

Fastness Property	AATCC Rating (Fading)	AATCC Rating (Staining)	ISO Rating (Fading)	ISO Rating (Staining)
Ironing	4-5	-	4-5	4-5
Light	5	-	4-5	-
Perspiration	-	5	4-5	5
Washing	5	-	4-5	5

## Experimental Protocols

While a specific, detailed experimental protocol for **C.I. Disperse Red 43** is not available, a general procedure for dyeing polyester fabric with disperse dyes using a high-temperature method is outlined below. This can serve as a foundational methodology for researchers.

Objective: To dye polyester fabric using a disperse dye.

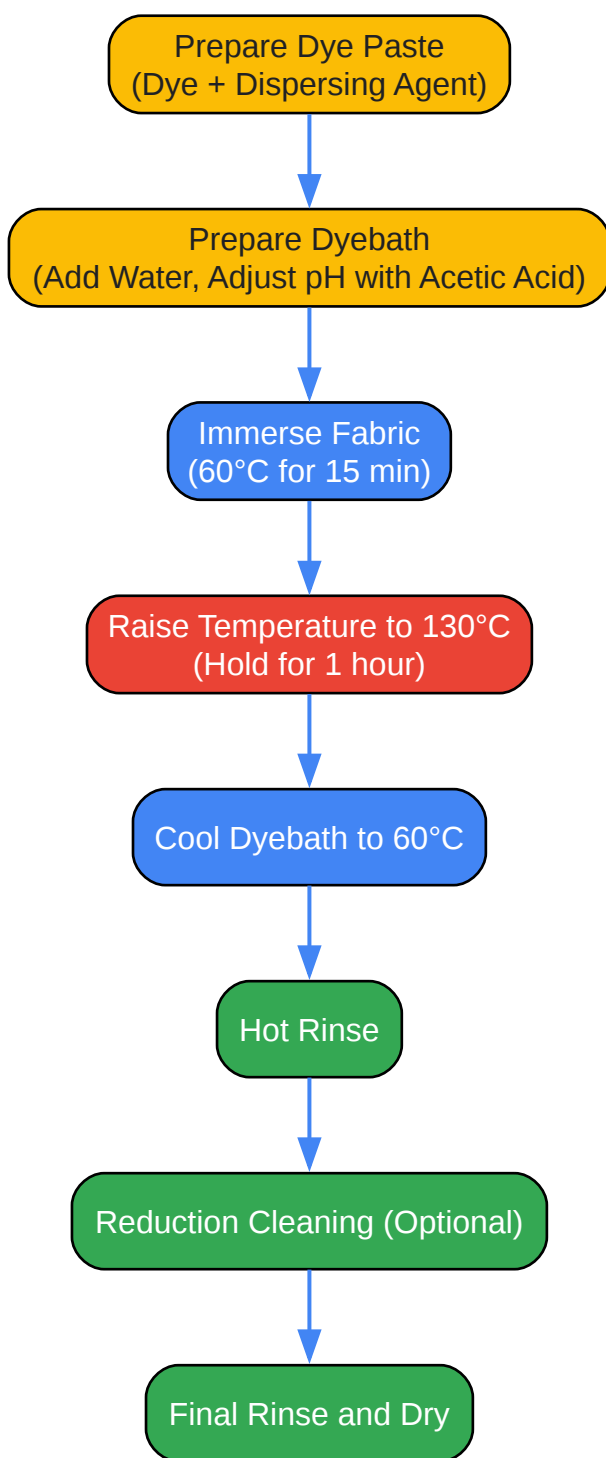
Materials:

- Polyester fabric
- Disperse dye (e.g., **C.I. Disperse Red 43**)
- Dispersing agent
- Acetic acid (to control pH)
- Water

Procedure:

- Prepare a paste of the disperse dye and a dispersing agent.
- Add water to the paste to create the dyebath.
- Adjust the pH of the dyebath to 4-5.5 using acetic acid.[\[2\]](#)

- Immerse the polyester fabric in the dyebath at 60°C for 15 minutes.[\[2\]](#)
- Raise the temperature of the dyebath to 130°C and maintain for 1 hour to allow for dye diffusion and fixation.[\[2\]](#)
- Rapidly cool the dyebath to 60°C.[\[2\]](#)
- Rinse the fabric with hot water.
- Perform a reduction cleaning if necessary to improve wash fastness.[\[2\]](#)
- Give the fabric a final rinse and then dry.



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*General workflow for dyeing polyester with disperse dyes.*

## Safety and Toxicological Information

Specific toxicological data, such as an LD50 value for **C.I. Disperse Red 43**, is not readily available in the reviewed literature. However, as with many azo dyes, there are general safety and handling precautions to consider. Disperse dyes as a class may cause skin sensitization. [3] It is recommended to handle the dye powder in a well-ventilated area and to use appropriate personal protective equipment (PPE), including gloves and safety glasses, to avoid direct contact and inhalation.

It is important to note that some azo dyes have the potential to be mutagenic or carcinogenic, often due to the release of aromatic amines through the reductive cleavage of the azo bond.[4] While no specific studies on the carcinogenicity of **C.I. Disperse Red 43** were found, this general characteristic of the dye class warrants careful handling and disposal in accordance with local regulations.

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